

CAS number 73746-45-9 properties and suppliers

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Compound of Interest

Compound Name: 5-iodo-2-methyl-1H-imidazole

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An In-depth Technical Guide to 2-Methyl-4(5)-iodo-1(H)-imidazole (CAS 73746-45-9)

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and supply of 2-Methyl-4(5)-iodo-1(H)-imidazole (also known as 4-Iodo-2-methyl-1H-imidazole), a key intermediate in various synthetic processes. This document is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis.

Chemical Properties and Identifiers

2-Methyl-4(5)-iodo-1(H)-imidazole is a solid, typically appearing as an off-white to light yellow powder. Its structure, characterized by an imidazole ring substituted with a methyl group and an iodine atom, makes it a valuable precursor in the synthesis of more complex molecules.^[1] The iodine atom serves as an excellent leaving group or a reactive site for various chemical transformations, particularly in palladium-catalyzed cross-coupling reactions.

Table 1: Chemical and Physical Properties of CAS 73746-45-9

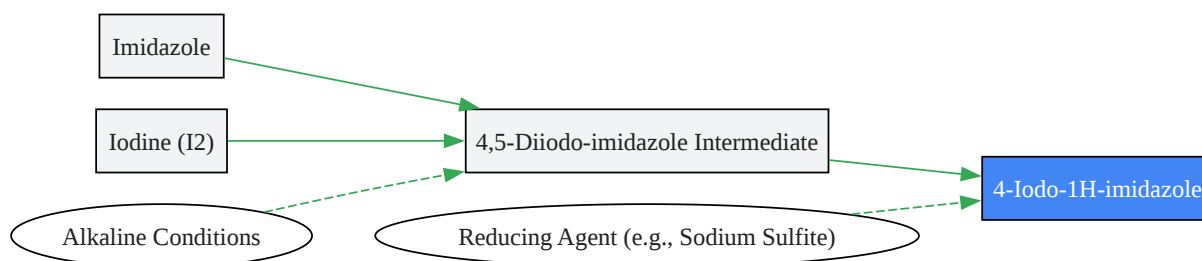
Property	Value	Source(s)
CAS Number	73746-45-9	
Molecular Formula	C4H5IN2	
Molecular Weight	~208.00 g/mol	
Appearance	Off-white to light yellow solid	
Synonyms	4-Iodo-2-methyl-1H-imidazole, 2-Methyl-4(5)-iodo-1H-imidazole, 5-Iodo-2-methyl-1H-imidazole	

Synthesis and Experimental Protocols

The synthesis of iodinated imidazoles, including 4-iodo-1H-imidazole derivatives, is a critical process for their application as intermediates. Several methods have been developed, with a common approach involving the direct iodination of an imidazole precursor followed by selective deiodination.

General Synthesis Pathway

A general method for preparing 4-iodo-1H-imidazoles involves a two-step process starting from imidazole. The first step is a disubstitution reaction with iodine under alkaline conditions to produce a 4,5-diiodo-imidazole intermediate. This is followed by a reduction reaction to selectively remove one iodine atom, yielding the desired 4-iodo-1H-imidazole.[2] This method is valued for its use of readily available raw materials and high yield.[2]



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General synthesis pathway for 4-iodo-1H-imidazole.

Detailed Experimental Protocol for 4-iodo-1H-imidazole

The following protocol is a generalized procedure based on patent literature for the synthesis of 4-iodo-1H-imidazole, which is structurally related to the target compound.^[2]^[3]

Step 1: Iodination Reaction

- In a suitable reactor, dissolve imidazole in water.
- Under alkaline conditions (e.g., using potassium hydroxide), add iodine in batches.^[3] The reaction temperature is typically maintained between 60-100°C.^[3]
- After the reaction is complete (monitored by a suitable method like TLC), adjust the pH to approximately 7-9 with an acid (e.g., concentrated hydrochloric acid).^[3]^[4]
- A solid precipitate, the crude 4,5-diiodo-imidazole, will form and can be collected by filtration.^[3]

Step 2: Reduction Reaction

- The crude diiodo-imidazole product is then subjected to a reduction reaction.
- The crude product is dissolved in a solvent mixture, such as isopropanol and water.^[3]
- A reducing agent, for example, sodium sulfite, is added to the solution.^[3]
- The reaction mixture is heated to reflux until the starting material is consumed.^[3]
- After cooling, the product can be isolated through filtration, extraction with an organic solvent like ethyl acetate, and subsequent concentration under reduced pressure to yield the 4-iodo-1H-imidazole.^[3]

Biological Activity and Applications in Drug Discovery

While specific biological activity and signaling pathway information for 2-Methyl-4(5)-iodo-1(H)-imidazole (CAS 73746-45-9) is not extensively documented in publicly available literature, the imidazole scaffold is of significant interest in medicinal chemistry. Imidazole derivatives are known to possess a wide range of biological activities, including antibacterial, antifungal, antiviral, and anticancer properties.[\[5\]](#)[\[6\]](#)[\[7\]](#)

The primary role of 4-Iodo-2-methyl-1H-imidazole is as a versatile chemical intermediate. Its utility stems from the presence of the iodine atom, which facilitates the introduction of diverse functional groups necessary for biological activity through cross-coupling reactions. This makes it a valuable building block in the synthesis of active pharmaceutical ingredients (APIs) and other complex heterocyclic structures.[\[8\]](#)

Signaling Pathways

There is no specific information available in the reviewed literature detailing the involvement of 2-Methyl-4(5)-iodo-1(H)-imidazole in any particular signaling pathways. Its role is primarily established as a synthetic intermediate rather than a biologically active agent that directly interacts with cellular signaling cascades.

Suppliers

2-Methyl-4(5)-iodo-1(H)-imidazole is available from various chemical suppliers. The purity and quantity can vary, so it is advisable to contact the suppliers directly for detailed specifications.

Table 2: Selected Suppliers of CAS 73746-45-9

Supplier	Location	Noted Purity
SynChem, Inc.	USA (Chicago) and China (Shanghai)	>95%
Alfa Chemical	China	-
Ambeed	-	-
ChemicalBook	-	-
Guidechem	-	-

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